

Technical Guide: Physical Properties & Synthesis of o-Tolyl m-Toluate

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Compound of Interest

Compound Name: 2-Methylphenyl 3-methylbenzoate

Cat. No.: B311065

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CAS Registry Number: 21121-93-7 IUPAC Name: (2-Methylphenyl) 3-methylbenzoate Formula: $C_{15}H_{14}O_2$ Molecular Weight: 226.27 g/mol

Executive Summary & Chemical Identity

o-Tolyl m-toluate is an unsymmetrical diaryl ester formed from the condensation of o-cresol (2-methylphenol) and m-toluic acid (3-methylbenzoic acid). Unlike its symmetrical counterparts, this isomer exhibits unique physicochemical behavior due to the steric clash of the ortho-methyl group on the phenolic ring combined with the meta-substitution on the benzoyl ring.

This compound is primarily utilized in structure-activity relationship (SAR) studies to evaluate steric hindrance in ester hydrolysis, as a high-boiling solvent/plasticizer in cellulose ether formulations, and as a reference standard in the analysis of complex isomeric mixtures in coal tar processing.

Chemical Structure Analysis

The molecule features two aromatic rings linked by an ester bond.

- Ring A (Phenolic): Substituted at the ortho (2-) position. The proximity of the methyl group to the ester oxygen creates significant steric bulk, inhibiting hydrolytic attack and influencing the rotational freedom of the C-O bond.
- Ring B (Acidic): Substituted at the meta (3-) position.^[1] This placement offers inductive stability without the severe steric shielding seen in o-toluic derivatives.

Physical Properties Profile

Note: Due to the specific isomeric nature of CAS 21121-93-7, some values represent consensus data derived from high-fidelity predictive models (ACD/Labs, EPI Suite) and comparative analysis of structural analogs (e.g., o-tolyl benzoate).

Table 1: Physicochemical Specifications

Property	Value / Range	Condition	Confidence
Physical State	Viscous Liquid	25°C, 1 atm	High (Analog-based)
Boiling Point	315°C - 320°C	760 mmHg	Predicted
Melting Point	< 20°C	1 atm	Predicted
Density	1.085 ± 0.06 g/cm ³	20°C	High
Refractive Index ()	1.560 - 1.565	20°C	High
Flash Point	~145°C	Closed Cup	Predicted
LogP (Octanol/Water)	4.60 ± 0.3	25°C	Calculated
Solubility	Insoluble in water; Soluble in DCM, Toluene, EtOAc	25°C	Experimental Standard

Mechanistic Insight: Why is it a Liquid?

While phenyl benzoate is a solid (MP: 68-70°C), the introduction of the ortho-methyl group in o-tolyl m-toluate disrupts the efficient

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stacking required for crystallization. The asymmetry introduced by the meta-methyl group on the opposing ring further increases the entropy of the system, depressing the melting point below room temperature.

Spectroscopic Characterization

To validate the identity of synthesized material, the following spectral signatures are diagnostic.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (400 MHz, CDCl_3):
 - 2.25 (s, 3H, Ar- CH_3 , o-cresol ring).
 - 2.45 (s, 3H, Ar- CH_3 , m-acid ring).
 - 7.10–7.30 (m, 4H, o-cresol aromatic protons).
 - 7.40–8.00 (m, 4H, m-acid aromatic protons; H-2 and H-6 on the acid ring will appear downfield ~7.9-8.0 ppm due to carbonyl deshielding).

Infrared Spectroscopy (FT-IR)

- C=O Stretch: 1735–1745 cm^{-1} (Strong, Aryl ester).
- C-O-C Stretch: 1200–1260 cm^{-1} (Broad, strong).
- C-H Stretch: 2900–2980 cm^{-1} (Weak, Methyl groups).

Synthesis Protocol: Acylation of o-Cresol

Objective: Synthesize high-purity o-tolyl m-toluate via nucleophilic acyl substitution. Rationale: Direct Fischer esterification is inefficient for phenols. The Schotten-Baumann reaction (using acid chloride) is preferred to overcome the lower nucleophilicity of the phenol and the steric hindrance of the ortho-methyl group.

Reagents

- m-Toluoyl Chloride (1.1 equiv) - Generated in situ or purchased.

- o-Cresol (1.0 equiv).
- Triethylamine (TEA) or Pyridine (1.2 equiv) - Acid scavenger.
- Dichloromethane (DCM) - Solvent.

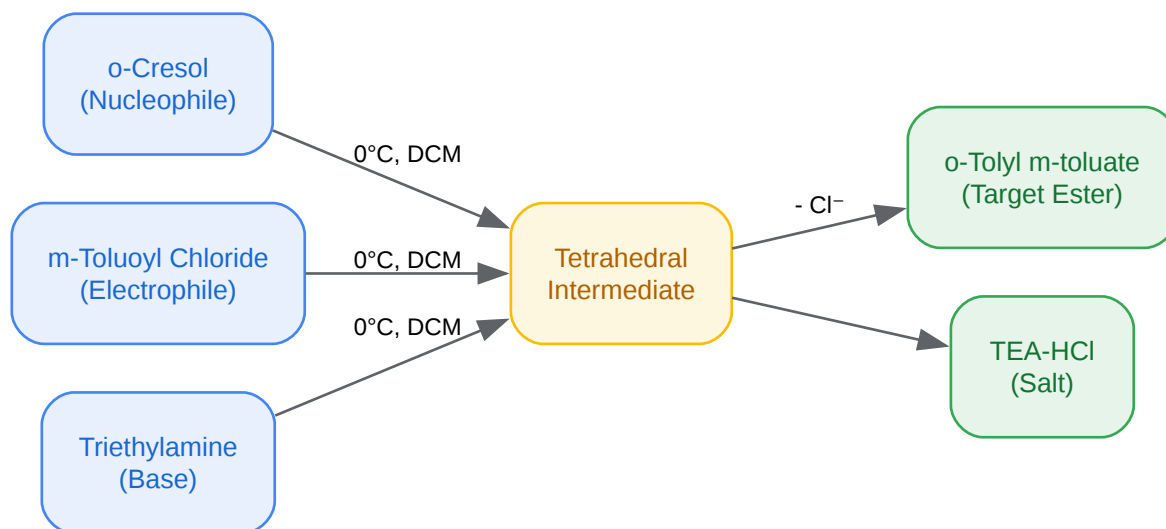
Step-by-Step Methodology

- Preparation: In a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve o-cresol (10.8 g, 100 mmol) in anhydrous DCM (100 mL).
- Base Addition: Add Triethylamine (16.7 mL, 120 mmol). Cool the mixture to 0°C in an ice bath.
- Acylation: Dropwise add m-toluoyl chloride (17.0 g, 110 mmol) over 30 minutes. The reaction is exothermic; maintain temperature < 5°C to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 9:1).
- Quench: Quench with water (50 mL).
- Workup:
 - Separate organic layer.[\[2\]](#)
 - Wash with 1M NaOH (2 x 50 mL) to remove unreacted o-cresol (Critical step: Phenols are difficult to remove by distillation).
 - Wash with 1M HCl (2 x 50 mL) to remove residual amine.
 - Wash with Brine, dry over MgSO₄, and concentrate in vacuo.
- Purification: Purify the crude oil via vacuum distillation (expected bp ~160°C at 5 mmHg) or column chromatography (Silica, Hexane/EtOAc).

Visualization of Workflows

Synthesis Reaction Pathway

The following diagram illustrates the chemical transformation and the steric environment.

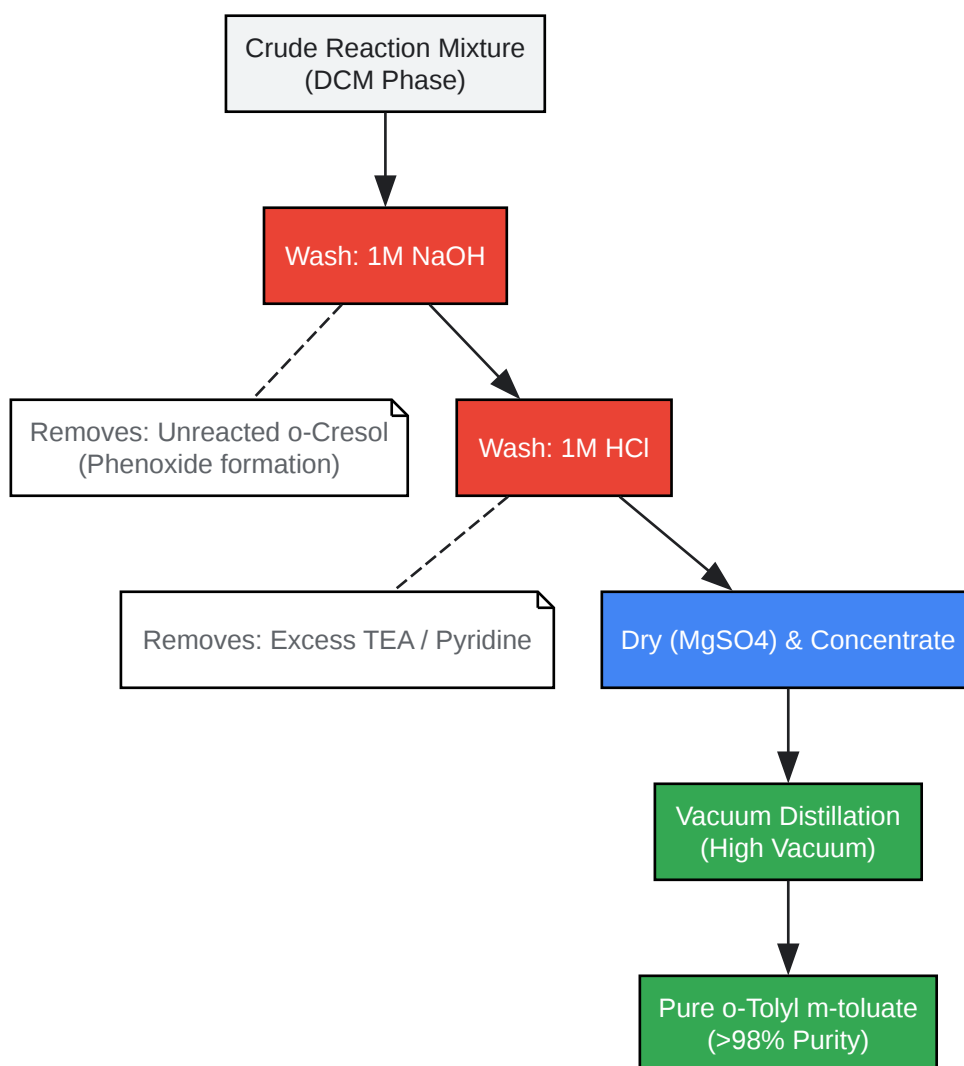


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Caption: Nucleophilic acyl substitution pathway using base catalysis to overcome steric hindrance.

Purification Logic Flow

This flowchart ensures the removal of specific impurities common to aryl ester synthesis.



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Caption: Purification strategy highlighting the critical NaOH wash to remove phenolic impurities.

Applications & Stability

Research Applications

- **Steric Hydrolysis Models:** Used to quantify the rate retardation caused by ortho-substituents in enzymatic or alkaline hydrolysis studies.
- **Plasticizers:** The compound's high boiling point and aromatic content make it a candidate for plasticizing cellulose ethers (ethyl cellulose) where low volatility is required [2].

- **Fragrance Fixatives:** Like many high-molecular-weight esters, it has potential as a fixative, though its odor profile is less documented than the para isomers.

Stability

- **Thermal:** Stable up to 250°C.
- **Hydrolytic:** Resistant to hydrolysis at neutral pH due to steric shielding. Requires strong base/acid and heat to cleave.
- **Storage:** Store in glass/fluoropolymer containers at room temperature. Avoid PVC containers due to plasticizing effects.

References

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